

tetrasodium pyrophosphate ionic strength adjustment

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Compound Focus: Tetrasodium Pyrophosphate

CAS No.: 7722-88-5

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Tetrasodium Pyrophosphate: Technical Overview

Tetrasodium pyrophosphate (TSPP) is an inorganic phosphate that influences biochemical systems through several key mechanisms. Understanding these is crucial for troubleshooting experiments.

Mechanism	Description & Impact on Ionic Strength
Ionic Strength & Charge Shielding [1]	TSPP ionizes in water to form polyelectrolytes. This increases ionic strength, masks positive sites on proteins, and causes electrostatic repulsion between them. This repulsion creates more space for water binding, increasing water-holding capacity.
pH Adjustment [1] [2]	As an alkaline phosphate, TSPP can increase the pH of a system. A 1% solution has a pH of about 10.3 [2]. Moving the pH away from a protein's isoelectric point increases its water-holding capacity and solubility [1].
Divalent Cation Binding [1] [3]	TSPP effectively binds divalent cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}). This binding releases carboxyl groups on proteins, increases electrostatic repulsion, and reduces protein aggregation. It also removes these cations from solution, altering the overall ionic environment [1] [3].

Mechanism	Description & Impact on Ionic Strength
Protein Solubilization [1]	TSPP has a recognized "specific effect" on meat proteins, enhancing their extraction and solubility to a degree greater than expected from its effects on pH and ionic strength alone. This leads to better emulsion stability and gel formation upon cooking [1].

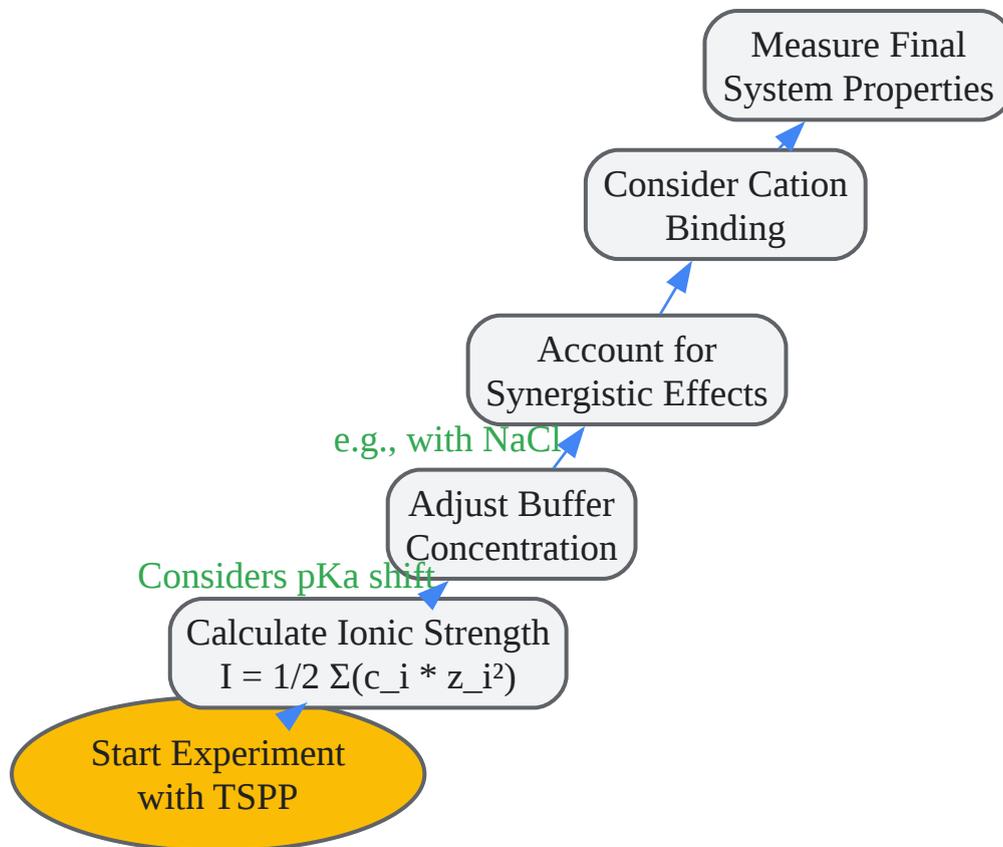
Core Concepts for Experimental Design

When planning experiments involving TSPP and ionic strength, consider these fundamental principles:

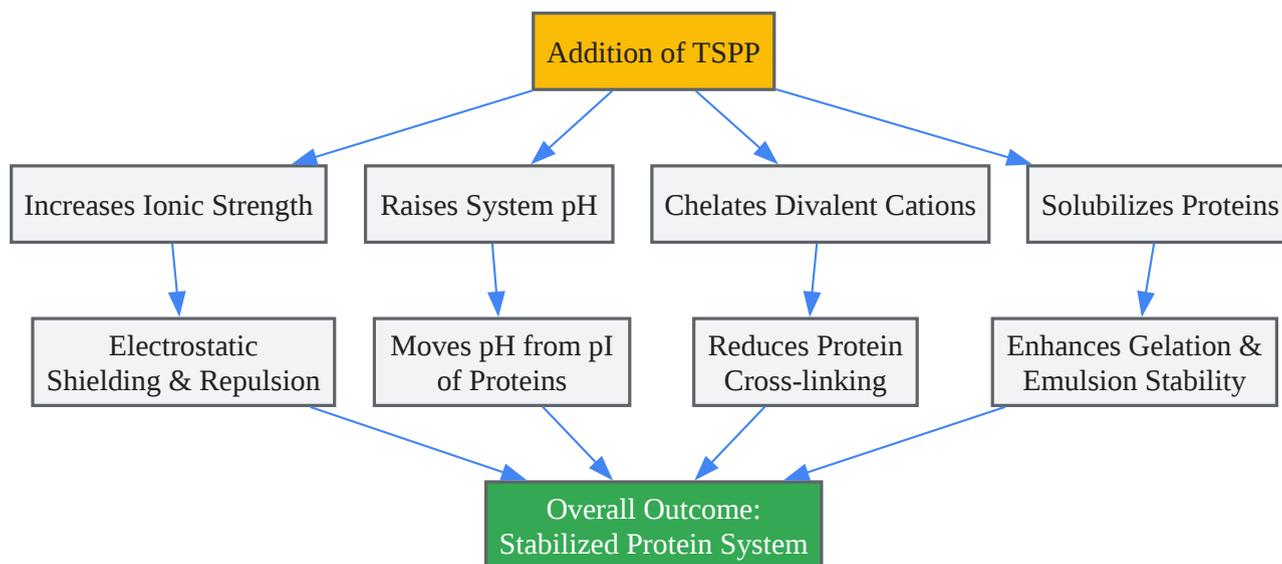
- **Calculating Ionic Strength:** Ionic strength (I) is calculated using the formula: $I = \frac{1}{2} * \sum (c_i * z_i^2)$, where c_i is the molar concentration of an ion and z_i is its charge [4]. For a solution containing multiple ions, you must sum the contributions of all present species.
- **Buffer Concentration Affects pKa:** The effective pK_{a2} of a phosphate buffer is not constant. It decreases as the total phosphate concentration increases, which must be accounted for in precise pH adjustments [5]. For example, the pK_2 is approximately 7.20 at infinite dilution but can drop to around 6.81 for a 0.1 M phosphate solution [5].
- **Synergistic Effect with Salt:** The functionality of TSPP is greatly enhanced when combined with sodium chloride (NaCl). The effects of the two ingredients together are synergistic, leading to greater improvements in protein solubility and water-holding capacity than the sum of their individual effects [1].

Experimental Workflow and Factor Relationships

To help visualize how these factors interlink in a typical experimental setup, review the following diagrams.



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Safety and Handling

TSPP requires careful handling. Consult the full Safety Data Sheet (SDS) before use. Key hazards include [2]:

- **Hazard Statements:** Harmful if swallowed (H302), causes skin irritation (H315), causes serious eye damage (H318).
- **Precautionary Measures:** Wear protective gloves, eye protection, and avoid breathing dust.
- **First Aid:** If in eyes, rinse cautiously with water for several minutes. If swallowed, seek medical advice.

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